

Application Notes and Protocols: Preparation of Reactive Red 24 Stock Solution

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Compound of Interest

Compound Name: Reactive Red 24

Cat. No.: B1143643

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **Reactive Red 24**. **Reactive Red 24** is a multifunctional azo dye used in various research applications, from textile dyeing to biological staining.^{[1][2]} Proper preparation of a stock solution is critical to ensure experimental accuracy and reproducibility. This guide includes key physicochemical data, a step-by-step protocol for preparing an aqueous stock solution, and essential safety information.

Physicochemical Data and Solubility

Reactive Red 24 is a red powder with high water solubility, which is attributed to the sulfonate groups in its molecular structure.^{[3][4]} The key quantitative data for this compound are summarized in the table below.

Property	Value	References
Molecular Formula	$C_{26}H_{17}ClN_7Na_3O_{10}S_3$	[5]
Molecular Weight	788.07 g/mol	
Appearance	Red Powder	
CAS Number	70210-20-7	
Solubility in Water	60 g/L (at 20°C)	
Storage (Powder)	Room temperature, dry, sealed	

Experimental Protocol: Preparation of 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Reactive Red 24** in high-purity water. For applications requiring an organic solvent, high-quality, anhydrous DMSO can also be used.

2.1 Materials and Equipment

- **Reactive Red 24** powder (technical grade or higher)
- High-purity water (e.g., Milli-Q® or deionized water)
- Analytical balance
- Spatula and weighing paper/boat
- 15 mL conical tube or appropriate volumetric flask
- Vortex mixer
- Pipettes
- 0.22 µm syringe filter (optional, for sterile applications)
- Cryo-safe microcentrifuge tubes for aliquoting

- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

2.2 Safety Precautions

- Handle **Reactive Red 24** powder in a well-ventilated area or a chemical fume hood to avoid inhaling dust.
- Wear appropriate PPE, including safety goggles, gloves, and a lab coat, to prevent skin and eye contact.
- Consult the Safety Data Sheet (SDS) for complete safety and handling information before starting.

2.3 Step-by-Step Procedure

1. Calculation:

- To prepare 10 mL of a 10 mM stock solution, calculate the required mass of **Reactive Red 24**.
- $\text{Mass (mg)} = \text{Molarity (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
- $\text{Mass (mg)} = 10 \text{ mM} \times 10 \text{ mL} \times 788.07 \text{ g/mol} / 1000 = 7.88 \text{ mg}$

2. Weighing:

- On an analytical balance, carefully weigh out 7.88 mg of **Reactive Red 24** powder.

3. Dissolution:

- Transfer the weighed powder into a 15 mL conical tube.
- Add 10 mL of high-purity water to the tube.
- Cap the tube securely and vortex thoroughly for 1-2 minutes until the dye is completely dissolved. The solution should be clear and red.

4. (Optional) Sterilization:

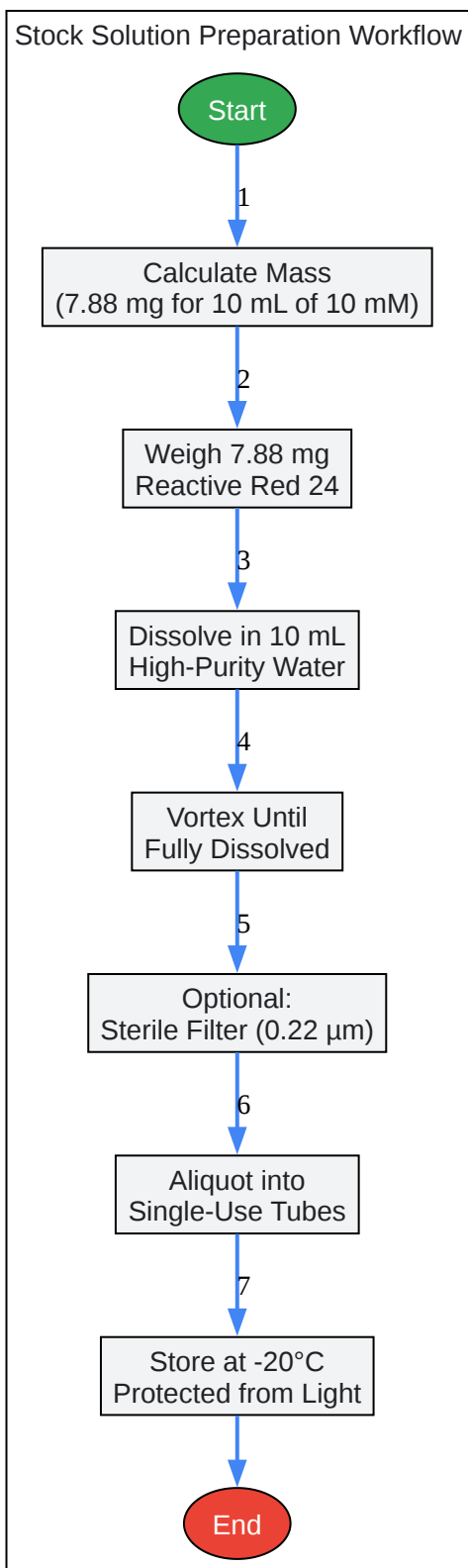
- For cell-based assays or other sterile applications, filter the stock solution through a 0.22 μm syringe filter into a new sterile tube. This step removes potential microbial contaminants.

5. Aliquoting and Storage:

- To prevent degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots (e.g., 50-100 μL) in cryo-safe microcentrifuge tubes.
- Label the tubes clearly with the compound name, concentration, and preparation date.
- Store the aliquots at -20°C , protected from light.

Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **Reactive Red 24** stock solution.



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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Reactive Red 24 Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1143643#how-to-prepare-a-stock-solution-of-reactive-red-24>]

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